YCT529 Administration for Long-Term Contraceptive Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *YCT529*

Cat. No.: *B12399568*

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Introduction

YCT529 is an experimental, non-hormonal male contraceptive agent that acts as a selective antagonist of the retinoic acid receptor alpha (RAR-α).[1][2] By inhibiting this receptor, **YCT529** disrupts spermatogenesis, the process of sperm production, leading to a reversible state of infertility.[1][3] This document provides detailed application notes and protocols for the administration of **YCT529** in long-term contraceptive studies, based on available preclinical and clinical data.

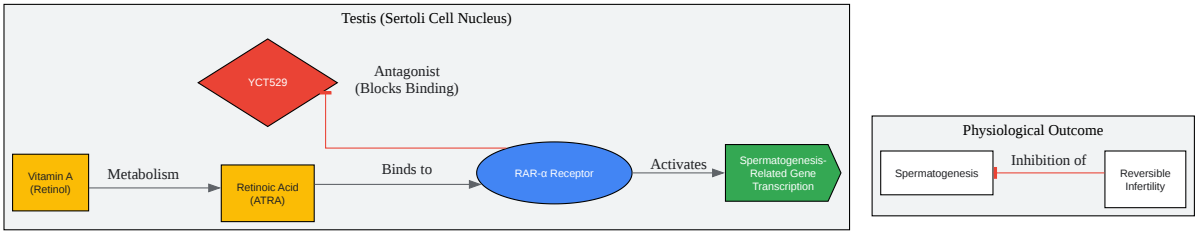
Mechanism of Action

YCT529 operates by competitively binding to RAR-α, a nuclear receptor crucial for male germ cell development and differentiation.[4][5] This receptor is a key component of the vitamin A signaling pathway in the testes.[2][3] By blocking the binding of retinoic acid, a metabolite of vitamin A, to RAR-α, **YCT529** effectively halts sperm production without impacting testosterone levels or other hormonal pathways.[4][5] This targeted, non-hormonal mechanism is a

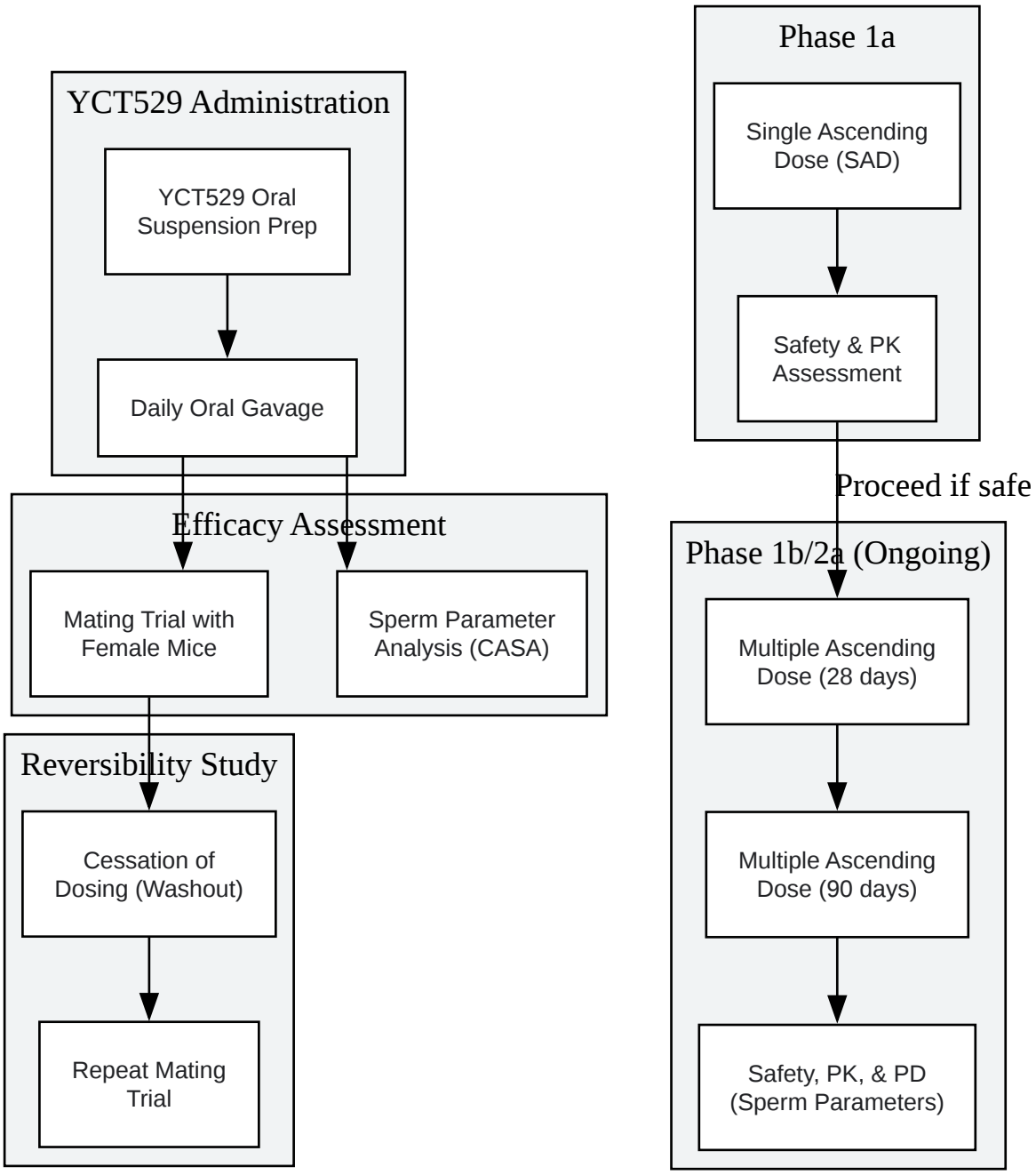
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significant advantage, potentially avoiding the side effects associated with hormonal contraceptives.[5]

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References

- 1. YourChoice Therapeutics Doses First Participants in Phase Ia/IIb Trial of Hormone-Free Male Contraceptive Pill YCT-529 [trial.medpath.com]
- 2. YourChoice Therapeutics Begins First-In-Human Trial for Male Birth Control Pill | Pharmacy [pharmacy.umn.edu]
- 3. Safety and pharmacokinetics of the non-hormonal male contraceptive YCT-529 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. First Hormone-Free Male Pill? YCT-529 Shows Early Promise [medscape.com]
- 5. What We Know About The Male Birth Control Pill YCT-529 Tested By Researchers [forbes.com]

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